

Application Notes and Protocols: Lithium Disilicate for Monolithic Restorations

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Compound of Interest

Compound Name: *Lithium disilicate*

CAS No.: *13568-46-2*

Cat. No.: *B12745032*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **lithium disilicate** for the fabrication of monolithic dental restorations. This document details the material's properties, fabrication methodologies, and clinical performance, offering standardized protocols for researchers and clinicians.

Introduction to Monolithic Lithium Disilicate

Lithium disilicate ($\text{Li}_2\text{Si}_2\text{O}_5$) is a glass-ceramic material widely used in restorative dentistry due to its excellent aesthetics, high mechanical strength, and biocompatibility.[1][2] Monolithic restorations are fabricated from a single block of this material, which provides a high flexural strength throughout the entire restoration and avoids issues such as chipping of a veneering ceramic.[3] This makes them a reliable option for a wide range of applications, including inlays, onlays, veneers, and full-contour crowns in both the anterior and posterior regions.[2][3][4]

Material Properties

Lithium disilicate restorations offer a combination of strength and aesthetics, making them suitable for various clinical situations. The material is available in different translucencies and shades to mimic the appearance of natural teeth.[1][3]

Mechanical Properties

The mechanical properties of **lithium disilicate** are influenced by the fabrication technique. The hot-press technique generally yields slightly higher flexural strength and fracture toughness compared to the CAD/CAM milling process.[5]

Property	Hot-Pressed Lithium Disilicate	CAD/CAM Milled Lithium Disilicate
Flexural Strength	~440 MPa[5]	~360 MPa[1] (after crystallization)
Fracture Toughness	~2.75 MPa·m ^{1/2} [5]	~2.5 MPa·m ^{1/2} [5]
Initial Flexural Strength (pre-crystallization)	Not Applicable	~130 MPa[5][6]

Optical Properties

Lithium disilicate is known for its excellent optical properties, which allow for highly aesthetic restorations that blend seamlessly with natural dentition.[1][3] The material is available in various translucency levels, enabling clinicians to match the natural tooth structure.[7] The final shade of the restoration is influenced by the ingot or block selected, as well as any external stains and glazes applied.[3]

Fabrication of Monolithic Restorations

Monolithic **lithium disilicate** restorations can be fabricated using two primary methods: the hot-press technique and computer-aided design/computer-aided manufacturing (CAD/CAM) technology.[4][8]

Hot-Press Technique

This technique involves a lost-wax process where a wax pattern of the restoration is invested and burned out, followed by pressing a heated **lithium disilicate** ingot into the mold.[2]

Experimental Protocol: Hot-Press Fabrication

- Wax-Up: Create a full-contour wax pattern of the desired restoration on the die.
- Spruing: Attach a wax sprue to the thickest part of the wax pattern. The sprue diameter should be between 2.5 mm and 3.0 mm, and the length should be 5 mm to 8 mm.[9]
- Investing: Invest the wax pattern using a phosphate-bonded investment material specifically designed for pressable ceramics.[10] Follow the manufacturer's instructions for the powder-to-liquid ratio.
- Burnout: After the investment has set, place the ring in a burnout furnace. The burnout temperature and time should follow the investment material manufacturer's guidelines, typically reaching a final temperature of around 850°C.[10]
- Pressing: Place the appropriate **lithium disilicate** ingot and the investment ring into a pre-heated press furnace. The pressing occurs at approximately 920°C.[7]
- Devesting: Once the pressing cycle is complete and the ring has cooled, carefully devest the restoration from the investment material.
- Finishing and Polishing: Remove the sprue and finish the restoration using fine diamond burs. Polish the surface to a high gloss using a diamond polishing system.[2]

CAD/CAM Technique

The CAD/CAM technique utilizes partially crystallized blocks of **lithium disilicate** that are milled to the desired restoration shape and then subjected to a final crystallization firing.[4][5]

Experimental Protocol: CAD/CAM Fabrication

- Digital Impression: Obtain a digital impression of the prepared tooth and surrounding dentition using an intraoral scanner or by scanning a conventional impression or model.
- Restoration Design: Design the monolithic restoration using the CAD software.[11]

- Milling: Select the appropriate shade and translucency of the **lithium disilicate** block. The block is then milled in a pre-crystallized, "blue" state, where it has a lower hardness and is easier to mill.[5][6]
- Crystallization Firing: After milling, the restoration is placed in a ceramic furnace for a crystallization firing at approximately 840-850°C for about 20-25 minutes.[6][12] This process transforms the lithium metasilicate into **lithium disilicate**, increasing its strength and achieving the final tooth color.[13]
- Staining and Glazing: Apply stains and glaze as needed to achieve the desired aesthetics and then fire the restoration according to the manufacturer's instructions.
- Finishing and Polishing: Make any necessary adjustments with fine diamond burs and polish the restoration.

Clinical Performance

Clinical studies have demonstrated high survival and success rates for monolithic **lithium disilicate** restorations.

Study Type	Follow-up Period	Survival Rate	Success Rate
Retrospective Case Series[14]	5 years	92%	-
Retrospective Case Series[14]	10 years	85.5%	-
Retrospective Case Series[14]	15 years	81.9%	-
Retrospective Study[3]	Up to 12 years	97.93%	-
Clinical Study (CAD/CAM)[15]	4 years	95.0%	92.3%
Clinical Study (vs. Metal-Ceramic)[12]	6 years	96%	96%
Retrospective Study (Pressed)[16]	5.9 years	97.5%	94.4%
Retrospective Study (Pressed)[16]	8.3 years	95.0%	30.7%

Cementation Protocol

Proper cementation is crucial for the long-term success of **lithium disilicate** restorations. Adhesive cementation is generally recommended to enhance the overall strength of the restoration and the tooth-restoration complex.[5]

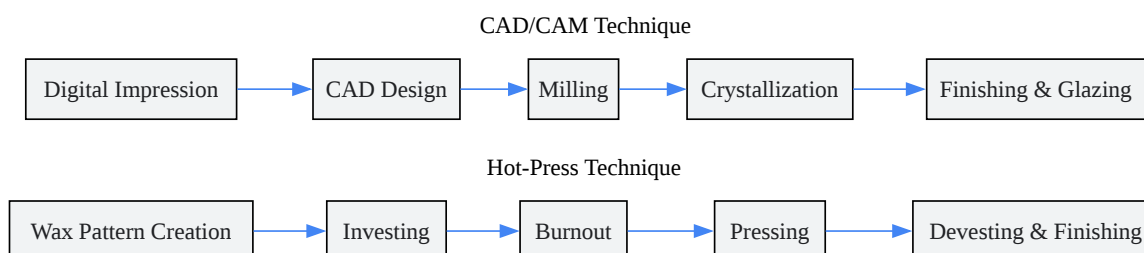
Experimental Protocol: Adhesive Cementation

- Restoration Surface Treatment:
 - Etch the intaglio surface of the restoration with 5% hydrofluoric acid for 20 seconds.[6][17][18]
 - Thoroughly rinse the restoration with water and dry it with oil-free air.[18]

- Apply a silane coupling agent to the etched surface and allow it to dry.[17][18]
- Tooth Preparation Surface Treatment:
 - Clean the prepared tooth surface.
 - Etch the enamel and dentin with phosphoric acid according to the adhesive system manufacturer's instructions.
 - Rinse and gently dry the tooth, leaving the dentin slightly moist.
 - Apply a dental adhesive to the prepared tooth surface and light-cure if required by the manufacturer.
- Cementation:
 - Apply a resin cement to the intaglio surface of the restoration.
 - Seat the restoration on the prepared tooth and remove excess cement.
 - Light-cure the cement from all aspects (buccal, lingual, occlusal) for the manufacturer's recommended time.[11]

Visualizations

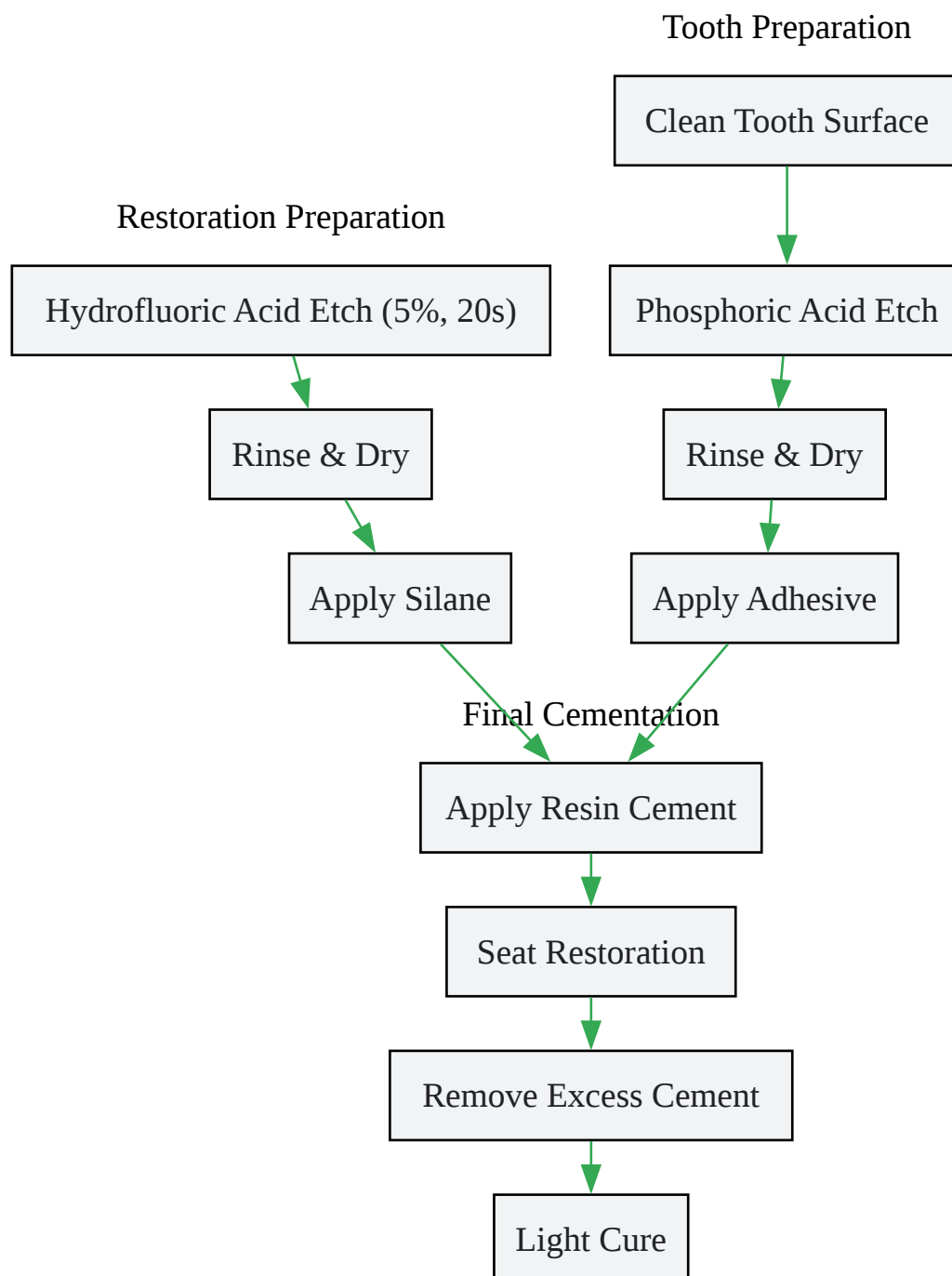
Fabrication Workflows



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Caption: Overview of Hot-Press and CAD/CAM fabrication workflows.

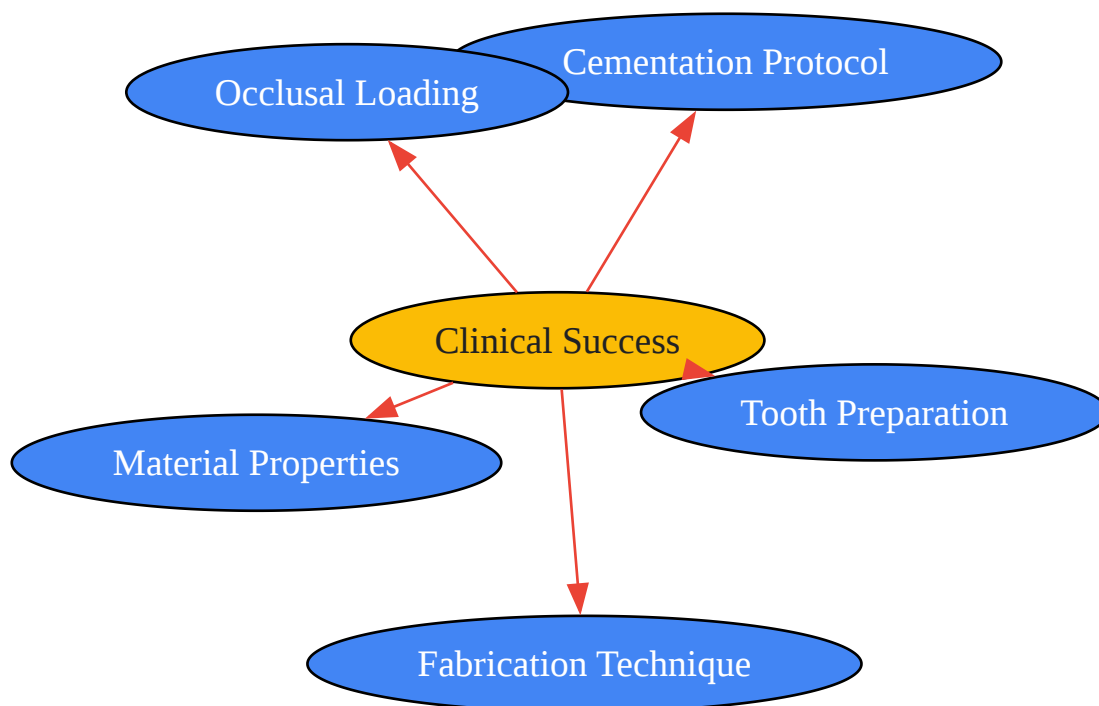
Adhesive Cementation Protocol



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Caption: Step-by-step adhesive cementation protocol.

Logical Relationship of Factors Affecting Clinical Success



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Caption: Key factors influencing the clinical success of restorations.

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